

Hypromellose viscosity profile comparison across grades

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HPMC Grades Viscosity and Application Comparison

The table below summarizes the viscosity and key characteristics of different HPMC grades, which are crucial for selecting the right grade for your drug development projects [1] [2] [3].

HPMC Grade	Viscosity (mPa·s)	Key Characteristics	Primary Pharmaceutical Applications
E3 / 3 cP	3 (at 2% conc.) [4]	Very low viscosity; fast dissolution; thin films [3].	Immediate-release tablet coatings [3].
E5	~5 (at 2% conc.) [1]	Low viscosity; rapid dissolution; smooth, thin films [1].	Fast-dissolving tablets, immediate-release film coatings [1].
E6	Information missing	Higher viscosity than E5; thicker films; stronger moisture protection [3].	Sustained-release coatings; formulations needing moisture barrier [3].
E15 / 15 cP	~15 (at 2% conc.) [1] [2]	Medium viscosity; balanced film strength & sprayability [2].	Standard film coating; offers a balance of properties [2].

HPMC Grade	Viscosity (mPa·s)	Key Characteristics	Primary Pharmaceutical Applications
K100M / 100,000 cP	100,000 (at 2% conc.) [4]	Very high viscosity; forms strong gel matrix; significantly slows drug release [2].	Controlled-release matrix tablets for extended drug delivery [2] [4].

Key Experimental Protocols for HPMC Characterization

For your research and development work, here are the methodologies commonly used to determine the properties of HPMC.

Viscosity Measurement

The viscosity of HPMC is precisely measured using a **rotational viscometer** on prepared aqueous solutions [5].

- **Solution Preparation:** A precise **2% w/w aqueous solution** is typically prepared. For 400g of total solution, this requires 8g of HPMC powder and 392g of water. Accuracy in weighing is critical [5].
- **Hydration and Temperature Control:** The solution is mixed thoroughly and then **chilled to 20°C** to ensure full polymer hydration and optimal conditions for measurement [5].
- **Measurement:** The viscosity is measured using the viscometer. The process must be consistent to ensure results are comparable across different batches and grades [5].

Stability Studies with Moisture-Sensitive APIs

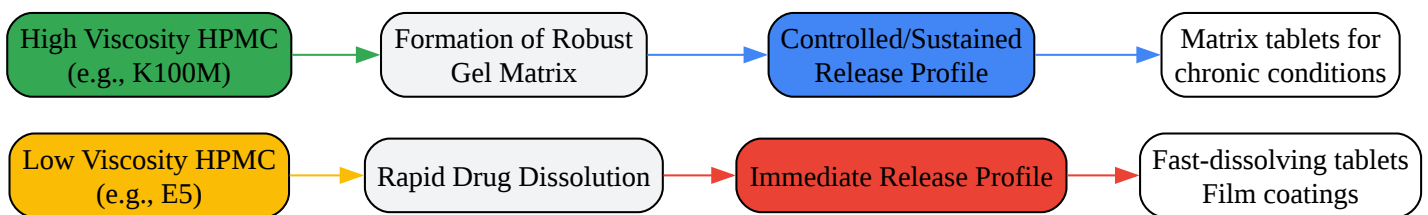
Research studies use specific protocols to understand how HPMC protects moisture-sensitive drugs like Acetylsalicylic Acid (ASA) [4].

- **Sample Preparation:** Physical mixtures (1:1 w/w) of HPMC and the API are prepared using gentle milling and mixing in a mortar to ensure uniformity [4].
- **Accelerated Stability Testing:** The mixtures are scattered on Petri dishes and placed in a **climate chamber at 40°C and 75% relative humidity (RH)** for several weeks to simulate long-term storage under stressful conditions [4].

- **Analysis of Hydrolysis:** Samples are taken at regular intervals. The concentration of the remaining API (e.g., ASA) and its degradation product (e.g., Salicylic Acid) is determined using **UV-Vis Spectrophotometry**, allowing researchers to quantify the rate of hydrolysis [4].

The Relationship Between HPMC Viscosity and Drug Release

The following diagram illustrates how the viscosity grade of HPMC directly influences the drug release profile from a formulation, which is a fundamental concept for designing drug delivery systems.



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This relationship is key to formulation design:

- **Low-Viscosity HPMC (e.g., E5):** Dissolves quickly, leading to **immediate drug release**. This is ideal for medications that need to act rapidly, such as pain relievers [1] [3].
- **High-Viscosity HPMC (e.g., K100M):** Hydrates to form a robust gel matrix that acts as a barrier, controlling water penetration and drug diffusion. This results in a **prolonged, controlled release**, perfect for managing chronic conditions by maintaining steady drug levels in the blood [1] [2].

Key Selection Criteria for Pharmaceutical Professionals

When choosing an HPMC grade, consider these factors beyond viscosity:

- **Film Integrity:** Medium-viscosity grades like **E15** are often the standard for film coating because they provide a strong, flexible film that is less likely to crack or peel, while still being easy to spray during manufacturing [2].
- **Moisture Protection:** Higher viscosity grades generally offer better barrier properties against environmental moisture, which is crucial for protecting moisture-sensitive APIs [3].

- **Regulatory Compliance:** Always ensure the HPMC grade you select complies with relevant pharmacopeial standards (e.g., USP, Ph. Eur.) for quality, impurities, and viscosity consistency [2].

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References

1. Explained – HPMC E5 & E15 Grades and Uses Comparing Viscosity [kimacellulose.com]
2. How to Choose the Right Grade of HPMC for Pharmaceutical... [sakshichemsciences.com]
3. E3 vs. E5 vs. E6 for Film Coating Applications - MESKA HPMC [meskajoinway.com]
4. The Influence of Viscosity and Non-freezing Water Contents Bounded... [pmc.ncbi.nlm.nih.gov]
5. Hydroxypropyl Methylcellulose (HPMC) Viscosity Test Experiment [linkedin.com]

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